

Application Notes and Protocols: P505-15 Stock Solution for Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: P505-15

Cat. No.: B560114

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

P505-15, also known as PRT062607 and BIIB-057, is a potent and highly selective, orally bioavailable small molecule inhibitor of Spleen Tyrosine Kinase (Syk) with an IC_{50} of 1-2 nM.[1][2][3] Its high specificity, being over 80-fold more selective for Syk than for other kinases such as Fgr, Lyn, and ZAP-70, makes it a valuable tool for studying Syk-mediated signaling pathways.[1][2] Syk is a crucial non-receptor tyrosine kinase involved in the signal transduction of various cell surface receptors, including the B-cell receptor (BCR).[2][4] Consequently, **P505-15** has been shown to inhibit BCR-mediated B-cell signaling and activation, chemokine secretion, and cell migration.[1][5] These properties make it a significant compound in preclinical research for B-cell malignancies like Non-Hodgkin Lymphoma (NHL) and Chronic Lymphocytic Leukemia (CLL).[2][4]

This document provides detailed protocols for the preparation, storage, and application of **P505-15** stock solutions for in vitro cell culture experiments.

Data Presentation

Physicochemical and Solubility Data

Property	Value	Reference
Synonyms	PRT062607, BIIB-057	[1][6]
Molecular Formula	C ₁₉ H ₂₃ N ₉ O	[6]
Molecular Weight	393.5 g/mol (free base), 429.91 g/mol (HCl salt)	[5][6]
Appearance	Crystalline solid	[6]
Purity	≥98%	[6]
Solubility in DMSO	25 mg/mL (Cayman), 86 mg/mL (Selleck)	[5][6]
Solubility in Water	86 mg/mL (HCl salt)	[5]
Solubility in Ethanol	Insoluble to 10 mg/mL	[5][6]

Biological Activity

Parameter	Value	Reference
Target	Syk Kinase	[1]
IC ₅₀ (cell-free assay)	1-2 nM	[1]
IC ₅₀ (BCR-mediated B-cell signaling)	0.27 μM	[5]
IC ₅₀ (BCR-mediated B-cell activation)	0.28 μM	[5]
IC ₅₀ (FcεR1-mediated basophil degranulation)	0.15 μM	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM P505-15 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **P505-15** using Dimethyl Sulfoxide (DMSO) as the solvent. It is imperative to use anhydrous, high-purity DMSO to ensure maximum solubility.^[5] All procedures should be conducted in a sterile environment, such as a laminar flow hood, using appropriate personal protective equipment (PPE).

Materials:

- **P505-15** powder (hydrochloride salt recommended for aqueous solubility if needed, otherwise free base is suitable for DMSO)
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile filter tips
- Vortex mixer
- 0.22 μ m sterile syringe filter and sterile syringe

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **P505-15** powder. For example, to prepare 1 mL of a 10 mM stock solution of the HCl salt (MW: 429.91 g/mol), weigh out 4.299 mg.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **P505-15** powder. For a 10 mM stock, if you weighed 4.299 mg, add 1 mL of DMSO.
- **Mixing:** Securely cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Sterilization:** For use in cell culture, it is critical to sterilize the stock solution. Draw the solution into a sterile syringe and pass it through a 0.22 μ m syringe filter into a new sterile tube.^[7]

- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the sterile stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile cryovials.[1]
- Storage: Label all aliquots with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation. Store the aliquots protected from light at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[1][5][8]

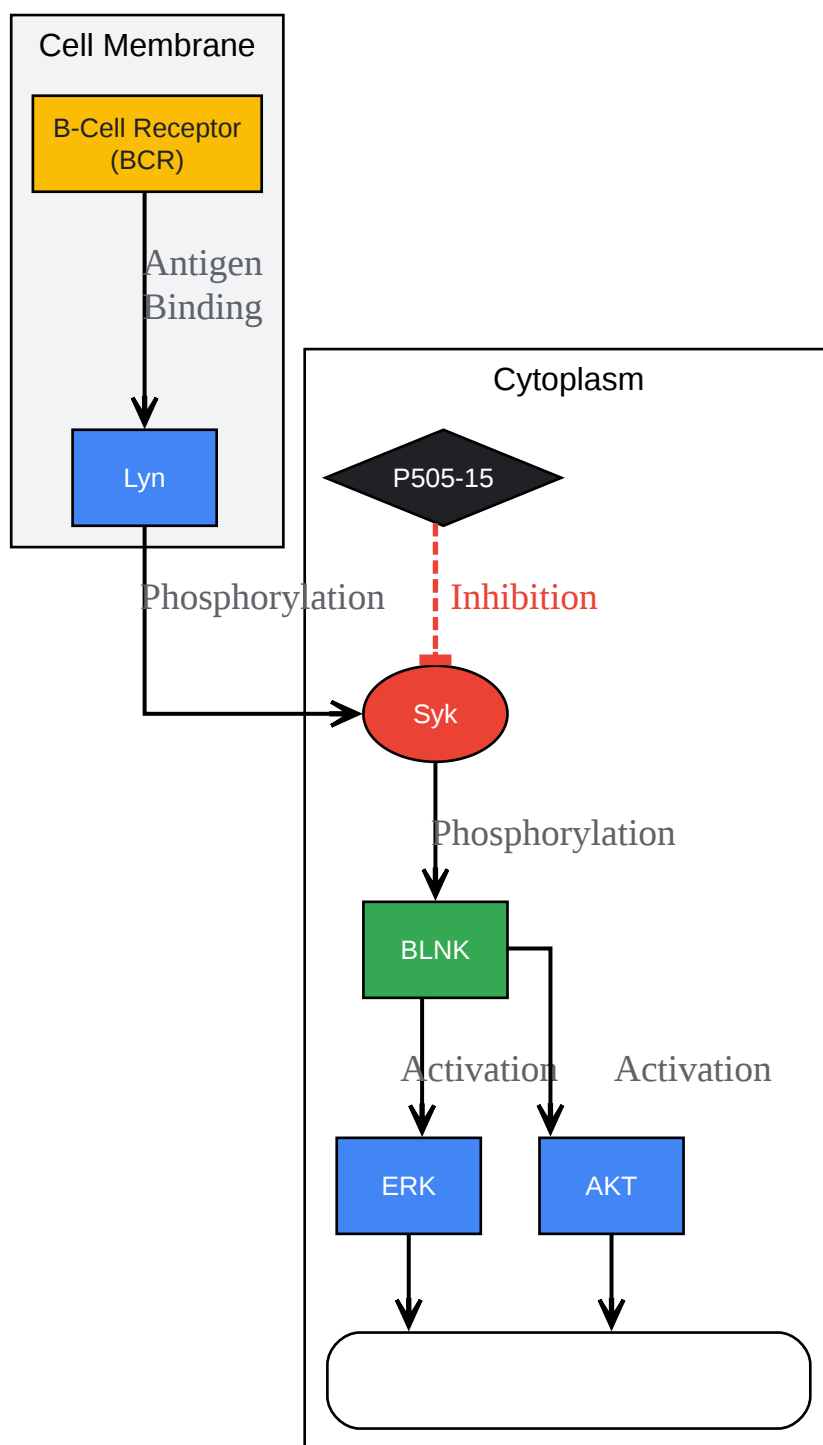
Protocol 2: Preparation of Working Solutions for Cell Culture

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **P505-15** stock solution at room temperature.
- Dilution: Directly dilute the stock solution into the cell culture medium to achieve the desired final working concentration immediately before adding it to the cells.
- Serial Dilutions: If very low final concentrations are required, perform serial dilutions. For example, to prepare a 100 μM working solution, dilute 1 μL of the 10 mM stock solution into 99 μL of cell culture medium.
- Vehicle Control: It is crucial to include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as used for the **P505-15** treatment. The final DMSO concentration should typically not exceed 0.1% to avoid solvent-induced cytotoxicity.[7]

Visualizations

P505-15 Mechanism of Action in B-Cell Receptor Signaling



[Click to download full resolution via product page](#)

Caption: **P505-15** inhibits Syk phosphorylation in the BCR signaling cascade.

Experimental Workflow: P505-15 Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a sterile **P505-15** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The Selective Syk Inhibitor P505-15 (PRT062607) Inhibits B Cell Signaling and Function In Vitro and In Vivo and Augments the Activity of Fludarabine in Chronic Lymphocytic Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. axonmedchem.com [axonmedchem.com]
- 4. The selective SYK inhibitor P505-15 (PRT062607) inhibits B cell signaling and function in vitro and in vivo and augments the activity of fludarabine in chronic lymphocytic leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. selleckchem.com [selleckchem.com]
- 6. caymanchem.com [caymanchem.com]
- 7. benchchem.com [benchchem.com]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: P505-15 Stock Solution for Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560114#how-to-prepare-p505-15-stock-solution-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com